

Measuring Autophagy Induction by LYN-1604: Application Notes and Protocols

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Compound of Interest

Compound Name: LYN-1604
Cat. No.: B15604115

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Introduction

LYN-1604 is a potent and specific small-molecule activator of UNC-51-like kinase 1 (ULK1), a serine/threonine kinase that plays a pivotal role in the initiation of the autophagy pathway.[1][2][3][4] Autophagy is a catabolic process involving the degradation of cellular components via the lysosome, which is essential for cellular homeostasis, and its dysregulation is implicated in numerous diseases, including cancer. **LYN-1604** has been identified as an agonist of ULK1, directly binding to and activating the kinase to induce autophagy-associated cell death, particularly in triple-negative breast cancer (TNBC) cells.[2][3][5][6]

This document provides detailed protocols for measuring the induction of autophagy by **LYN-1604** in a cellular context, focusing on the human breast cancer cell line MDA-MB-231, in which the effects of **LYN-1604** have been previously characterized.[1][2][7] The following sections detail experimental procedures for assessing cell viability, analyzing key autophagy protein markers, and visualizing autophagic flux.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **LYN-1604**'s activity and its effects on autophagy markers.

Table 1: **LYN-1604** Activity and Potency

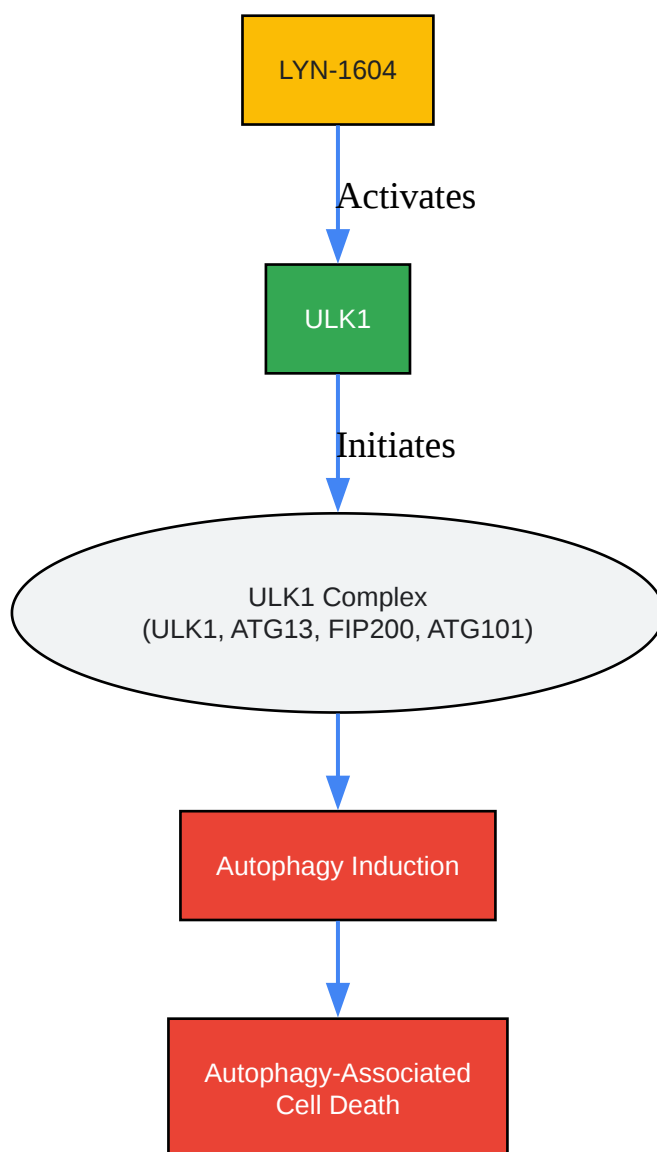
Parameter	Cell Line	Value	Reference
IC50	MDA-MB-231	1.66 μ M	[1][7]
EC50 (ULK1 activation)	In vitro kinase assay	18.94 nM	[2][7]
Binding Affinity (KD)	Wild-type ULK1	291.4 nM	[1][2]

Table 2: Effect of **LYN-1604** on Autophagy Markers in MDA-MB-231 Cells

Marker	Treatment Concentration	Duration	Observed Effect	Reference
Beclin-1	0.5 - 2.0 μ M	24 hours	Upregulation	[2][7]
p62/SQSTM1	0.5 - 2.0 μ M	24 hours	Degradation	[2][7]
LC3-I to LC3-II Conversion	0.5 - 2.0 μ M	24 hours	Increased Conversion	[2][7]
Phospho-ULK1 (Ser317)	Not specified	Not specified	Upregulation	[6]
Phospho-ULK1 (Ser757)	Not specified	Not specified	Downregulation	[6]
Cleaved Caspase-3	Not specified	Not specified	Increased Cleavage	[2]

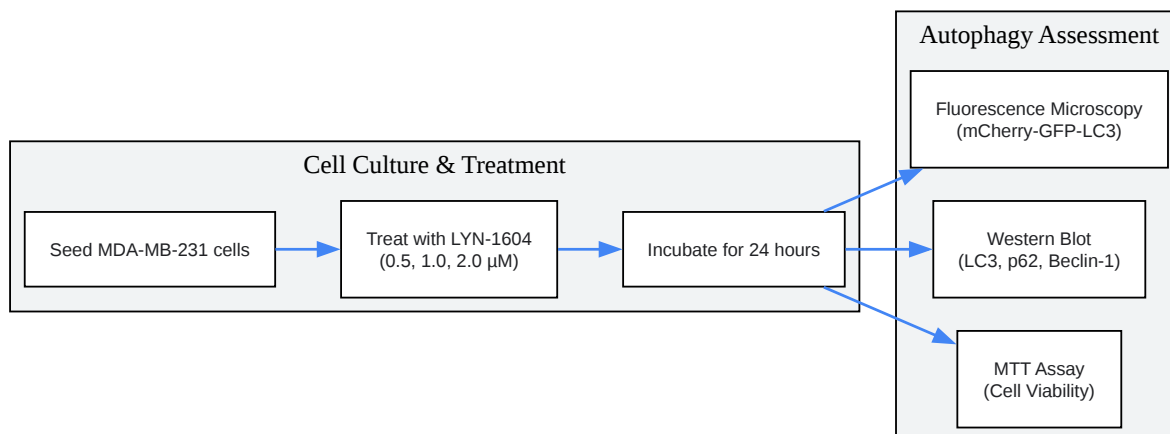
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **LYN-1604**-induced autophagy and a general experimental workflow for its assessment.



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Caption: **LYN-1604** signaling pathway for autophagy induction.



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